

# Ponceau S Dye: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ponceau S

Cat. No.: B15597472

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Introduction: **Ponceau S**, also known as Acid Red 112, is a sodium salt of a diazo dye widely utilized by researchers for the rapid and reversible staining of proteins.<sup>[1][2][3]</sup> Its primary application is in Western blotting to verify the efficiency of protein transfer from a gel to a membrane (nitrocellulose or PVDF).<sup>[1][4][5]</sup> The dye binds to proteins, producing distinct red/pink bands against a clear background, allowing for a quick assessment of transfer quality before proceeding to the more time-consuming immunodetection steps.<sup>[1][5]</sup> This guide provides an in-depth overview of the chemical properties, mechanism of action, and experimental protocols for **Ponceau S**, tailored for researchers, scientists, and drug development professionals.

## Core Chemical and Physical Properties

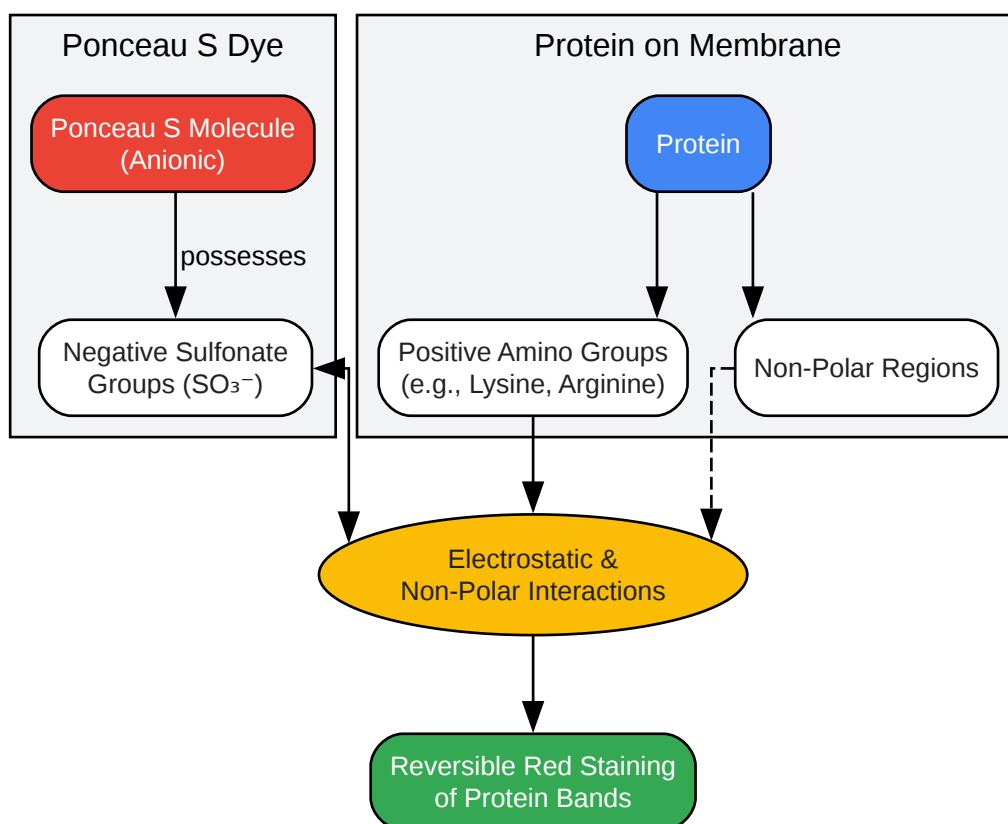
**Ponceau S** is an anionic azo dye valued for its specific interaction with proteins and its reversibility, which is crucial for downstream applications.<sup>[1][6]</sup>

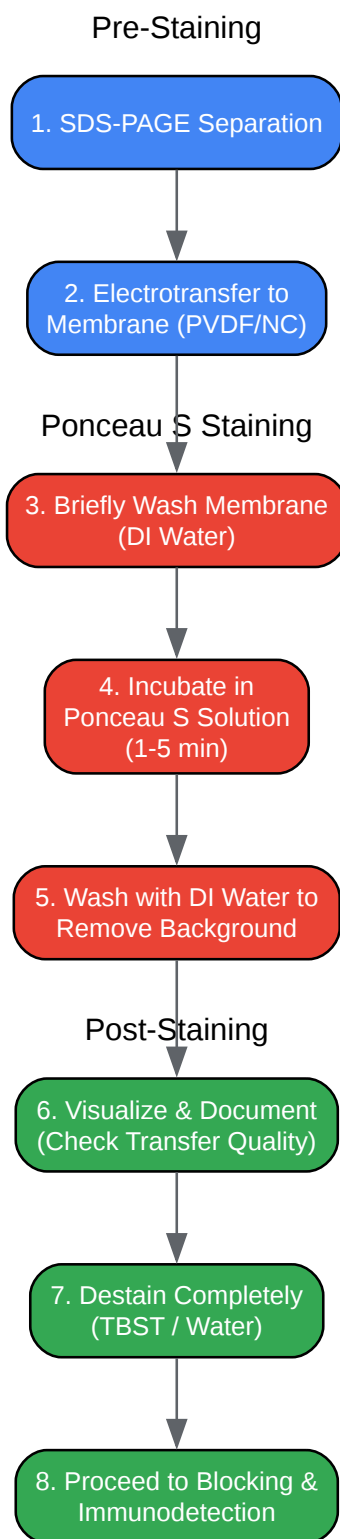
Table 1: Chemical and Physical Properties of **Ponceau S**

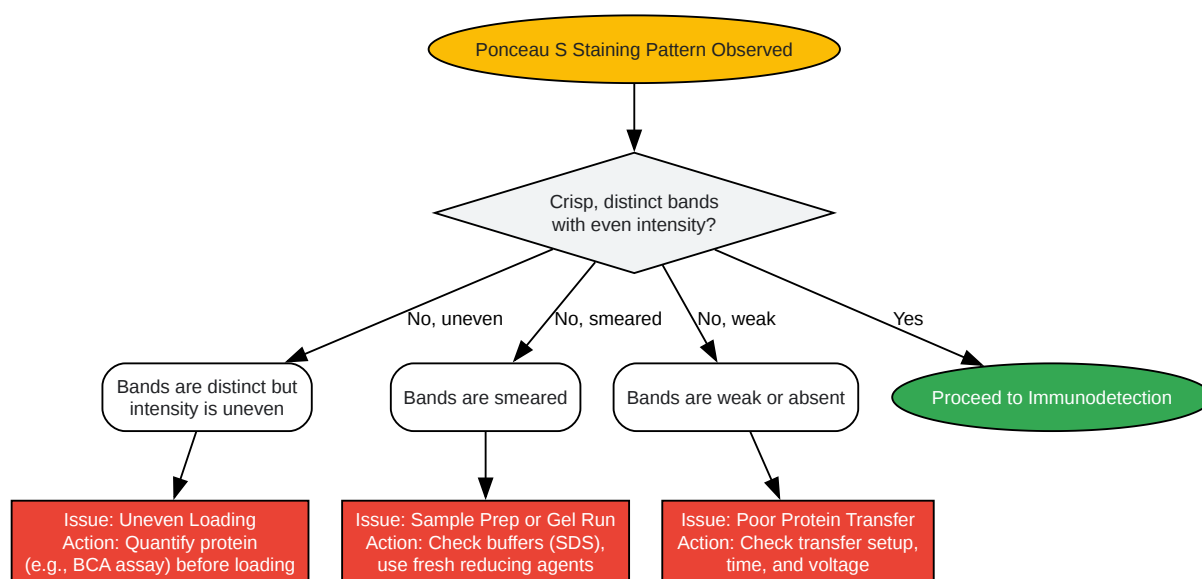
Property	Value	Reference(s)
Systematic Name	3-hydroxy-4-(2-sulfo-4-[4-sulfophenylazo]phenylazo)-2,7-naphthalene-disulfonic acid sodium salt	[1][2]
Common Names	Ponceau S, Acid Red 112, C.I. 27195	[2][3][6]
CAS Number	6226-79-5	[7][8]
Molecular Formula	C <sub>22</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>4</sub> O <sub>13</sub> S <sub>4</sub>	[7][8][9]
Molecular Weight	760.57 g/mol	[7][8][10]
Appearance	Dark red powder or granular form	[8][11]
Absorption Max (λmax)	520 nm	[4][9]
Solubility	Soluble in water and DMSO; slightly soluble in ethanol	[7][9][10][11]

## Mechanism of Protein Staining

The staining mechanism of **Ponceau S** is based on non-covalent interactions between the dye molecules and proteins. As an anionic dye, its negatively charged sulfonate (SO<sub>3</sub><sup>-</sup>) groups bind to the positively charged amino groups of basic amino acids like lysine and arginine.[1][4] Additionally, the dye binds to non-polar regions of proteins.[1][4] This interaction is facilitated by an acidic environment, which is why staining solutions typically contain acetic acid, trichloroacetic acid (TCA), or sulfosalicylic acid.[1][12][13] The binding is reversible, and the dye can be easily removed by washing the membrane with water, a neutral pH buffer (like TBST), or a dilute alkaline solution, leaving the proteins available for subsequent immunodetection.[1][3]







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- To cite this document: BenchChem. [Ponceau S Dye: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597472#chemical-properties-of-ponceau-s-dye]

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